

Methyl 3-(1-Tritylimidazol-4-yl) Propionate structure and molecular weight.

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Compound of Interest

Compound Name: *Methyl 3-(1-Tritylimidazol-4-yl)
Propionate*

Cat. No.: *B015681*

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An In-depth Technical Guide to Methyl 3-(1-Tritylimidazol-4-yl) Propionate

This technical guide provides a comprehensive overview of the chemical properties of **Methyl 3-(1-Tritylimidazol-4-yl) Propionate**, tailored for researchers, scientists, and professionals in drug development. This document summarizes its core structural and molecular data and presents a visual representation of its chemical structure.

Core Compound Data

Methyl 3-(1-Tritylimidazol-4-yl) Propionate is a chemical compound that serves as a versatile building block in organic synthesis and is of interest in medicinal chemistry.^[1] The presence of the imidazole ring suggests potential biological activity, while the trityl group can enhance stability and solubility in organic solvents.^[1]

Quantitative data for **Methyl 3-(1-Tritylimidazol-4-yl) Propionate** is summarized in the table below for ease of reference.

Property	Value	References
Molecular Weight	396.48 g/mol	[1][2][3][4]
Molecular Formula	C ₂₆ H ₂₄ N ₂ O ₂	[1][2][3][4]
CAS Number	102676-60-8	[1][2][4]
SMILES	<chem>COC(=O)CCc1cn(cn1)C(c1cccc1)(c1cccc1)c1cccc1</chem>	[1]
InChI	InChI=1/C26H24N2O2/c1-30-25(29)18-17-24-19-28(20-27-24)26(21-11-5-2-6-12-21,22-13-7-3-8-14-22)23-15-9-4-10-16-23/h2-16,19-20H,17-18H2,1H3	[1]

Chemical Structure Visualization

The two-dimensional chemical structure of **Methyl 3-(1-Tritylimidazol-4-yl) Propionate** is depicted below. This visualization was generated using the DOT language to illustrate the connectivity of atoms within the molecule.

*Caption: 2D structure of **Methyl 3-(1-Tritylimidazol-4-yl) Propionate**.*

Experimental Protocols and Further Research

Currently, detailed experimental protocols for the synthesis or application of **Methyl 3-(1-Tritylimidazol-4-yl) Propionate** are not publicly available in the referenced literature. Similarly, there is no information regarding its involvement in specific signaling pathways. This compound is primarily available as a research chemical, and its applications are broadly described for use in organic synthesis.[1] Professionals interested in utilizing this compound would need to develop or adapt existing synthetic methodologies for imidazole-containing compounds. Further research is required to elucidate its biological activity and potential therapeutic applications.

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